

# An In-depth Technical Guide to N-Chloroacetyl-DL-alanine

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## Compound of Interest

Compound Name: *N-Chloroacetyl-DL-alanine*

Cat. No.: B073631

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**N-Chloroacetyl-DL-alanine** is a derivative of the amino acid alanine, serving as a valuable intermediate and building block in synthetic organic chemistry.<sup>[1][2]</sup> Its utility is primarily centered on the synthesis of peptides and other modified amino acid structures, which are crucial in the development of new pharmaceutical compounds.<sup>[3]</sup> The presence of the chloroacetyl group provides a reactive site for selective chemical modifications, enabling the construction of complex molecules.<sup>[3]</sup> This guide provides a comprehensive overview of its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biochemical research.

## Core Physicochemical Properties

The fundamental properties of **N-Chloroacetyl-DL-alanine** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	1190-32-5	[1][2][4]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> ClNO <sub>3</sub>	[1][2][5]
Molecular Weight	165.57 g/mol	[1][2][5]
Melting Point	125 °C	[2][5][6]
Boiling Point (Predicted)	401.5 ± 30.0 °C	[2][5]
Density (Predicted)	1.341 ± 0.06 g/cm <sup>3</sup>	[2][5]
pKa (Predicted)	3.26 ± 0.10	[2][5]
Appearance	White to almost white powder or crystal	[2][5]
Water Solubility	Almost transparent	[2][5]
Purity	>98.0% (T)	[4][6]

## Experimental Protocols

### Synthesis of N-Chloroacetyl-DL-alanine

The synthesis of **N-Chloroacetyl-DL-alanine** is typically achieved through the acylation of DL-alanine with chloroacetyl chloride. This reaction, a standard method for forming amide bonds, must be performed under controlled conditions to ensure high yield and purity. The following protocol is based on established chemical principles for N-acylation of amino acids.

Materials:

- DL-alanine
- Chloroacetyl chloride
- Dichloroethane (or a similar inert solvent)
- 50% aqueous sodium hydroxide (NaOH)

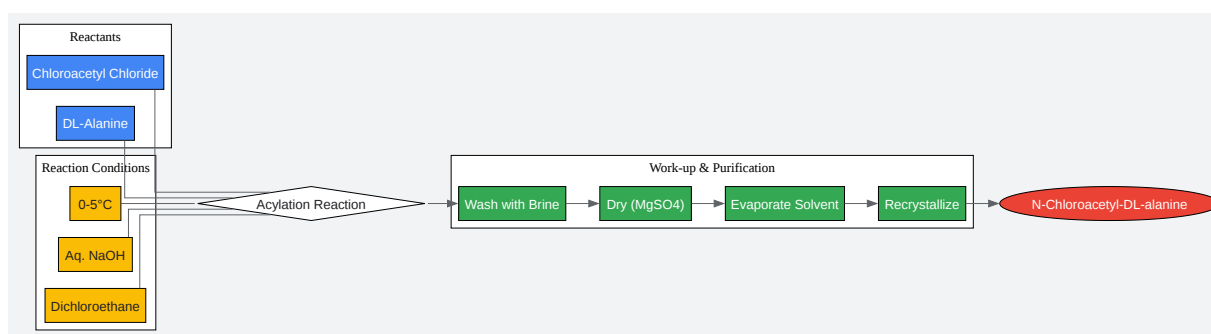
- Saturated salt solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, prepare a rapidly stirred mixture of DL-alanine (1.0 equivalent) and 50% aqueous sodium hydroxide (2.0 equivalents) in dichloroethane. Cool the mixture to  $0^{\circ}\text{-}5^{\circ}\text{C}$  using an ice bath.
- **Addition of Acylating Agent:** Prepare a solution of chloroacetyl chloride (1.0 equivalent) in dichloroethane. Add this solution dropwise to the cooled, stirring mixture in the flask. Maintain the temperature between  $0^{\circ}\text{-}5^{\circ}\text{C}$  throughout the addition.
- **Reaction Progression:** After the addition is complete, allow the mixture to slowly warm to room temperature. Let the reaction proceed for approximately 3 hours with continued stirring.
- **Work-up and Isolation:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer with a saturated salt solution to remove inorganic impurities.
- **Drying and Evaporation:** Separate the organic layer and dry it over anhydrous magnesium sulfate. Filter off the drying agent.
- **Product Recovery:** Remove the solvent (dichloroethane) from the filtrate under reduced pressure (e.g., using a rotary evaporator) to yield the crude **N-Chloroacetyl-DL-alanine** product. The product is typically a solid.[7]

#### Purification:

- The crude product can be further purified by recrystallization from an appropriate solvent system, such as ethyl acetate/hexane, to obtain a crystalline solid of high purity.



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**Caption:** Workflow for the synthesis of **N-Chloroacetyl-DL-alanine**.

## Analytical Characterization

To confirm the identity, structure, and purity of the synthesized **N-Chloroacetyl-DL-alanine**, several analytical techniques are employed.

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

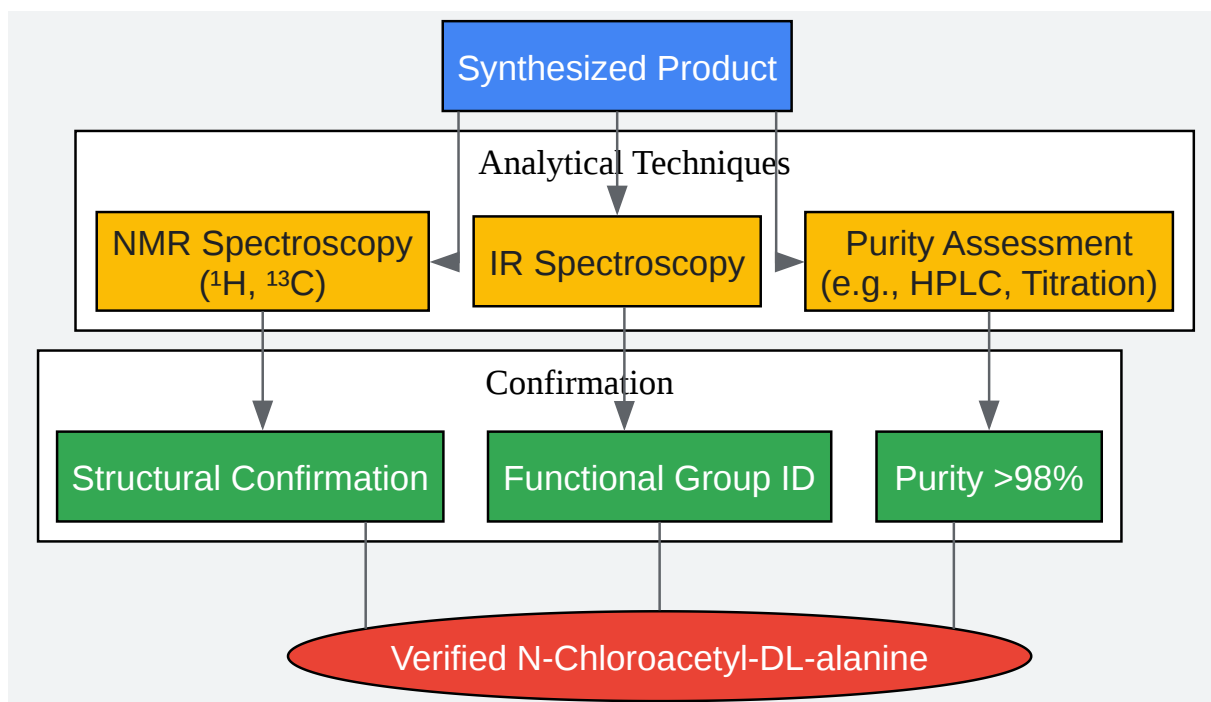
- Purpose:** To elucidate the molecular structure by observing the magnetic properties of atomic nuclei.
- Protocol:**

- Dissolve a small sample (5-10 mg) of the purified product in a suitable deuterated solvent (e.g., DMSO- $d_6$  or  $D_2O$ ).
- Transfer the solution to an NMR tube.
- Acquire  $^1H$  NMR and  $^{13}C$  NMR spectra using a standard NMR spectrometer.
- Expected  $^1H$  NMR Signals: Protons on the alanine methyl group, the alpha-carbon, the amide, and the chloroacetyl methylene group.
- Expected  $^{13}C$  NMR Signals: Carbons corresponding to the carboxyl, amide carbonyl, alpha-carbon, methyl group, and the chloroacetyl methylene group.
- The chemical shifts, integration, and coupling patterns of the observed signals are compared with expected values to confirm the structure.[\[7\]](#)[\[8\]](#)

## 2. Infrared (IR) Spectroscopy:

- Purpose: To identify the functional groups present in the molecule.
- Protocol:
  - Prepare a sample of the solid product, typically as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
  - Acquire the IR spectrum over the range of 4000-400  $cm^{-1}$ .
  - Expected Characteristic Peaks:
    - ~3300  $cm^{-1}$  (N-H stretch of the amide)
    - ~1720  $cm^{-1}$  (C=O stretch of the carboxylic acid)
    - ~1650  $cm^{-1}$  (C=O stretch of the amide, Amide I band)
    - ~700-800  $cm^{-1}$  (C-Cl stretch)

- The presence of these characteristic absorption bands confirms the key functional groups in **N-Chloroacetyl-DL-alanine**.<sup>[7]</sup>



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**Caption:** Workflow for the analytical characterization of the final product.

## Applications and Mechanism of Action

**N-Chloroacetyl-DL-alanine** is primarily recognized as an amino acid derivative used in synthetic chemistry.<sup>[1]</sup>

- **Peptide Synthesis:** Its principal application is as an intermediate in the synthesis of more complex peptides and amino acid derivatives.<sup>[3]</sup> The chloroacetyl group can serve as a protecting group for the N-terminus or as a reactive handle for further chemical elaboration.
- **Enzyme Studies:** Chloroacetylated amino acids can act as affinity labels or irreversible inhibitors for certain enzymes, allowing researchers to study enzyme mechanisms and active site structures.<sup>[3]</sup> For instance, related compounds like  $\beta$ -chloro-L-alanine have been shown to inactivate enzymes such as alanine racemase, highlighting the potential for chloro-derivatives to interact with biological targets.<sup>[9]</sup>

## Safety and Handling

Based on available safety data, **N-Chloroacetyl-DL-alanine** is classified as an irritant.

- GHS Pictogram: GHS07 (Exclamation Mark)[2][6]
- Signal Word: Warning[2][6]
- Hazard Statements:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
- Precautionary Statements:
  - P264: Wash hands thoroughly after handling.[2]
  - P280: Wear protective gloves/eye protection/face protection.[2]
  - P302+P352: IF ON SKIN: Wash with plenty of water.[2]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

It should be handled in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and safety glasses.

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